

# Commercial Availability and Technical Guide for Glyphosate-13C,15N

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## Compound of Interest

Compound Name: Glyphosate-13C,15N

Cat. No.: B1443869

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of the isotopically labeled herbicide **Glyphosate-13C,15N**. Intended for researchers in environmental science, agriculture, and toxicology, this document details suppliers, product specifications, and relevant experimental protocols for the use of this stable isotope-labeled standard in analytical studies.

## Introduction to Glyphosate-13C,15N

Glyphosate, a broad-spectrum systemic herbicide, functions by inhibiting the 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase, a key enzyme in the shikimate pathway. [1][2][3] This pathway is crucial for the synthesis of aromatic amino acids in plants and some microorganisms but is absent in animals, which explains its targeted herbicidal activity. [1][2] The isotopically labeled form, **Glyphosate-13C,15N**, serves as an invaluable internal standard for the accurate quantification of glyphosate residues in various matrices, including water, soil, food products, and biological samples, using techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Commercial Availability and Suppliers

**Glyphosate-13C,15N** is available from several specialized chemical suppliers. The products are typically intended for research and development purposes only. The following table summarizes the offerings from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Purity/Isotopic Enrichment	Available Formats & Sizes
LGC Standards	Glyphosate- <sup>13</sup> C, <sup>15</sup> N	285978-24-7	<sup>13</sup> C C <sub>2</sub> H <sub>8</sub> <sup>15</sup> N O <sub>5</sub> P	>95% (HPLC)	Neat; 1 mg, 5 mg, 10 mg
Sigma-Aldrich (Merck)	Glyphosate-2- <sup>13</sup> C, <sup>15</sup> N	285978-24-7	HO <sub>2</sub> C <sup>13</sup> CH <sub>2</sub> <sup>15</sup> NHCH <sub>2</sub> PO <sub>3</sub> H <sub>2</sub>	99 atom % <sup>13</sup> C, 98 atom % <sup>15</sup> N	Neat; 10 mg
Glyphosate-1,2- <sup>13</sup> C <sub>2</sub> , <sup>15</sup> N	1185107-63-4	<sup>13</sup> C <sub>2</sub> CH <sub>8</sub> <sup>15</sup> NO <sub>5</sub> P	≥98 atom %; ≥95% (CP)	Neat	
Cambridge Isotope Laboratories, Inc. (CIL)	Glyphosate (2- <sup>13</sup> C, 99%; <sup>15</sup> N, 98+%)	285978-24-7	C <sub>3</sub> H <sub>8</sub> NO <sub>5</sub> P	Chemical Purity: 96%	100 µg/mL in Water; 1.2 mL
Glyphosate ( <sup>13</sup> C <sub>3</sub> , 99%; <sup>15</sup> N, 98%)	2412336-97-9	<sup>13</sup> C <sub>3</sub> H <sub>8</sub> <sup>15</sup> NO <sub>5</sub> P	Chemical Purity: 98%	100 µg/mL in Water	
Toronto Research Chemicals (TRC)	Glyphosate- <sup>13</sup> C, <sup>15</sup> N	285978-24-7	<sup>13</sup> C C <sub>2</sub> H <sub>8</sub> <sup>15</sup> N O <sub>5</sub> P	Not specified	Neat; 1 mg, 5 mg, 10 mg
Clearsynth	Glyphosate <sup>13</sup> C <sup>15</sup> N	285978-24-7	Not specified	Not specified	Neat; Inquire for stock status
Clinivex	Glyphosate- <sup>13</sup> C, <sup>15</sup> N	Not specified	Not specified	Not specified	Inquire for details
Shanghai Amole Biotechnology Co., Ltd.	Glyphosate- <sup>13</sup> C, <sup>15</sup> N	Not specified	Not specified	Not specified	Inquire for details
Shanghai Yuanye Bio-	Glyphosate- <sup>13</sup> C, <sup>15</sup> N	Not specified	Not specified	Not specified	Inquire for details

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## Experimental Protocols: Quantification of Glyphosate in Environmental Samples

The use of **Glyphosate-13C,15N** as an internal standard is crucial for accurate and precise quantification of glyphosate in complex matrices by correcting for matrix effects and variations in instrument response. Below is a generalized methodology for the analysis of glyphosate in water and honey samples using LC-MS/MS.

### Sample Preparation

For Water Samples:

- To a 10 mL water sample, add a known concentration of **Glyphosate-13C,15N** internal standard solution.
- Adjust the pH of the sample to 9.0 using a 5% borate buffer.
- For derivatization (optional but common), add 9-fluorenylmethylchloroformate (FMOC-Cl) and react to enhance chromatographic retention and sensitivity.
- Proceed with online solid-phase extraction (SPE) for sample cleanup and concentration before LC-MS/MS analysis.

For Honey Samples:

- Weigh 1 gram of a homogenized honey sample into a centrifuge tube.
- Add a known amount of **Glyphosate-13C,15N** internal standard.
- Add water containing ethylenediaminetetraacetic acid disodium salt and acetic acid.
- Shake vigorously for five minutes.
- Centrifuge the sample.

- The supernatant can be directly injected for LC-MS/MS analysis without the need for derivatization or concentration steps.

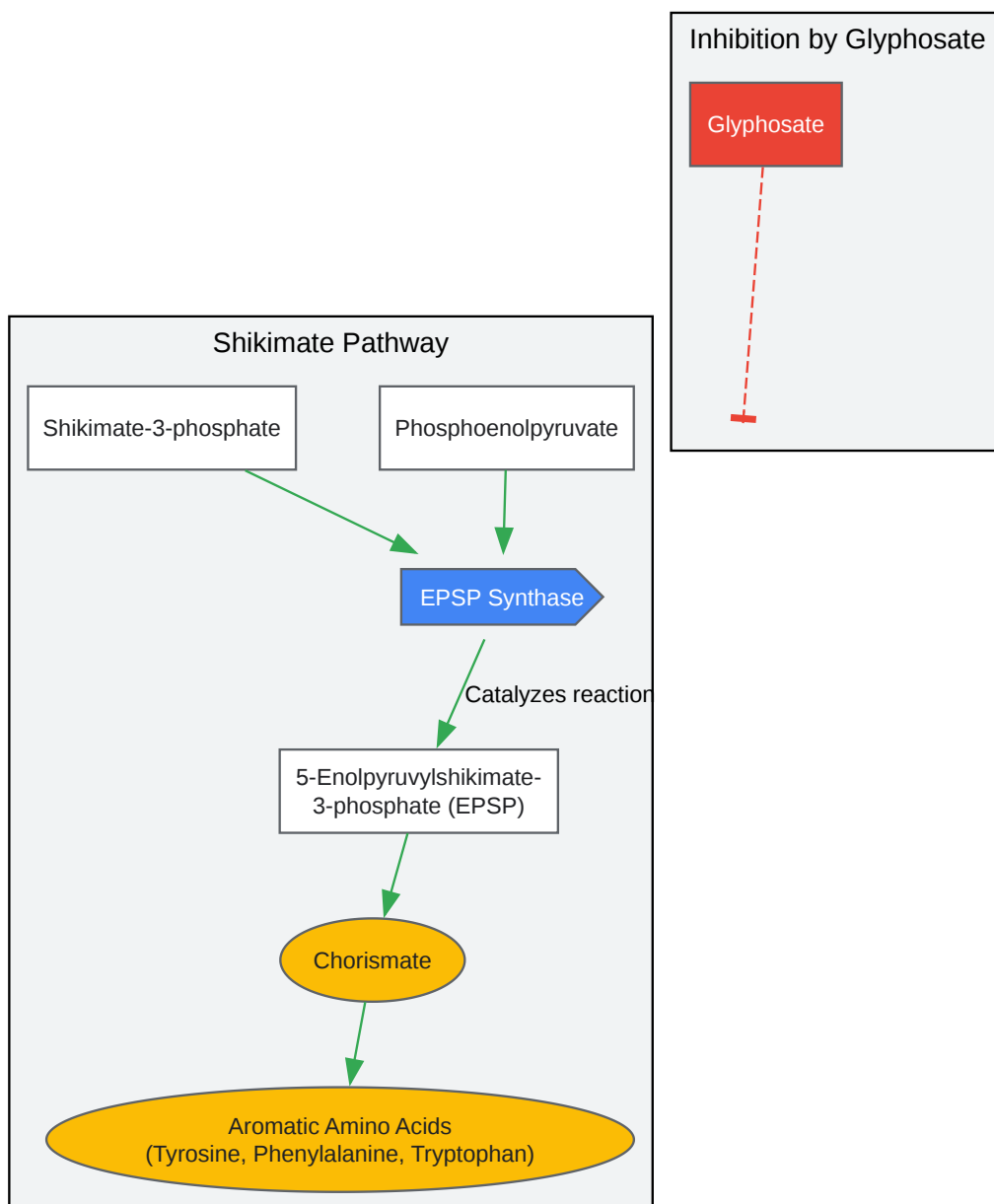
## LC-MS/MS Analysis

- Liquid Chromatography (LC): A mixed-mode, anion-exchange, or HILIC column is typically used for the separation of the polar glyphosate molecule. The mobile phase often consists of an aqueous buffer and an organic solvent like methanol or acetonitrile.
- Tandem Mass Spectrometry (MS/MS): Detection is performed using a tandem mass spectrometer operating in negative ion electrospray ionization (ESI-) mode. Multiple Reaction Monitoring (MRM) is used for quantification, monitoring the transitions of the parent to product ions for both native glyphosate and the **Glyphosate-13C,15N** internal standard.

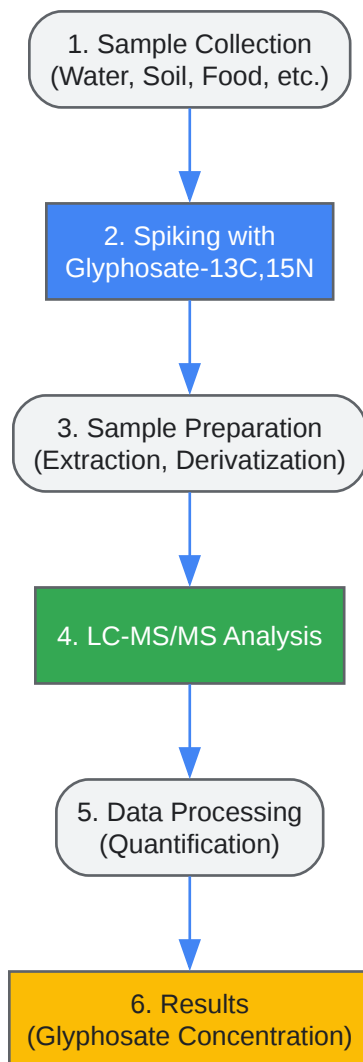
## Visualization of Glyphosate's Mechanism of Action

The following diagrams illustrate the shikimate pathway and the workflow for glyphosate analysis.

## Shikimate Pathway and Glyphosate Inhibition



## Analytical Workflow for Glyphosate Quantification



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## References

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- 2. Toxic Effects of Glyphosate on the Nervous System: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]
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